

Application Notes and Protocols for PTP1B-IN-22 In Vivo Experiments

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Compound of Interest

Compound Name: *Ptp1B-IN-22*

Cat. No.: *B10816514*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Protein Tyrosine Phosphatase 1B (PTP1B) is a key negative regulator in several critical signaling pathways, including those of insulin and leptin.[1][2] Its role in downregulating these pathways has made it a significant therapeutic target for metabolic diseases such as type 2 diabetes and obesity, as well as in oncology.[3][4][5] **PTP1B-IN-22** is a potent inhibitor of PTP1B, showing promise in in vitro studies by inhibiting PTP1B activity and enhancing glucose uptake in skeletal muscle cells. These application notes provide a comprehensive guide for the in vivo delivery and study of **PTP1B-IN-22** in animal models, based on available formulation data and established protocols for PTP1B inhibitors.

While specific in vivo efficacy and pharmacokinetic data for **PTP1B-IN-22** are not yet publicly available, this document offers detailed methodologies and best practices to enable researchers to design and execute robust in vivo experiments.

Data Presentation

The following tables are provided as templates for researchers to organize and present their experimental data when working with **PTP1B-IN-22**.

Table 1: In Vivo Efficacy of **PTP1B-IN-22** in a Diet-Induced Obesity (DIO) Mouse Model

Treatment Group	Dosage (mg/kg)	Route of Administration	Frequency	Change in Body Weight (%)	Fasting Blood Glucose (mg/dL)	Glucose Tolerance (AUC)	Insulin Sensitivity (ITT)
Vehicle Control	-	i.p. / p.o.	Daily				
PTP1B-IN-22	(Dose 1)	i.p. / p.o.	Daily				
PTP1B-IN-22	(Dose 2)	i.p. / p.o.	Daily				
PTP1B-IN-22	(Dose 3)	i.p. / p.o.	Daily				
Positive Control	(e.g., Trodusquemine)	i.p.	e.g., Every other day				

i.p. = intraperitoneal; p.o. = per os (oral gavage); AUC = Area Under the Curve; ITT = Insulin Tolerance Test

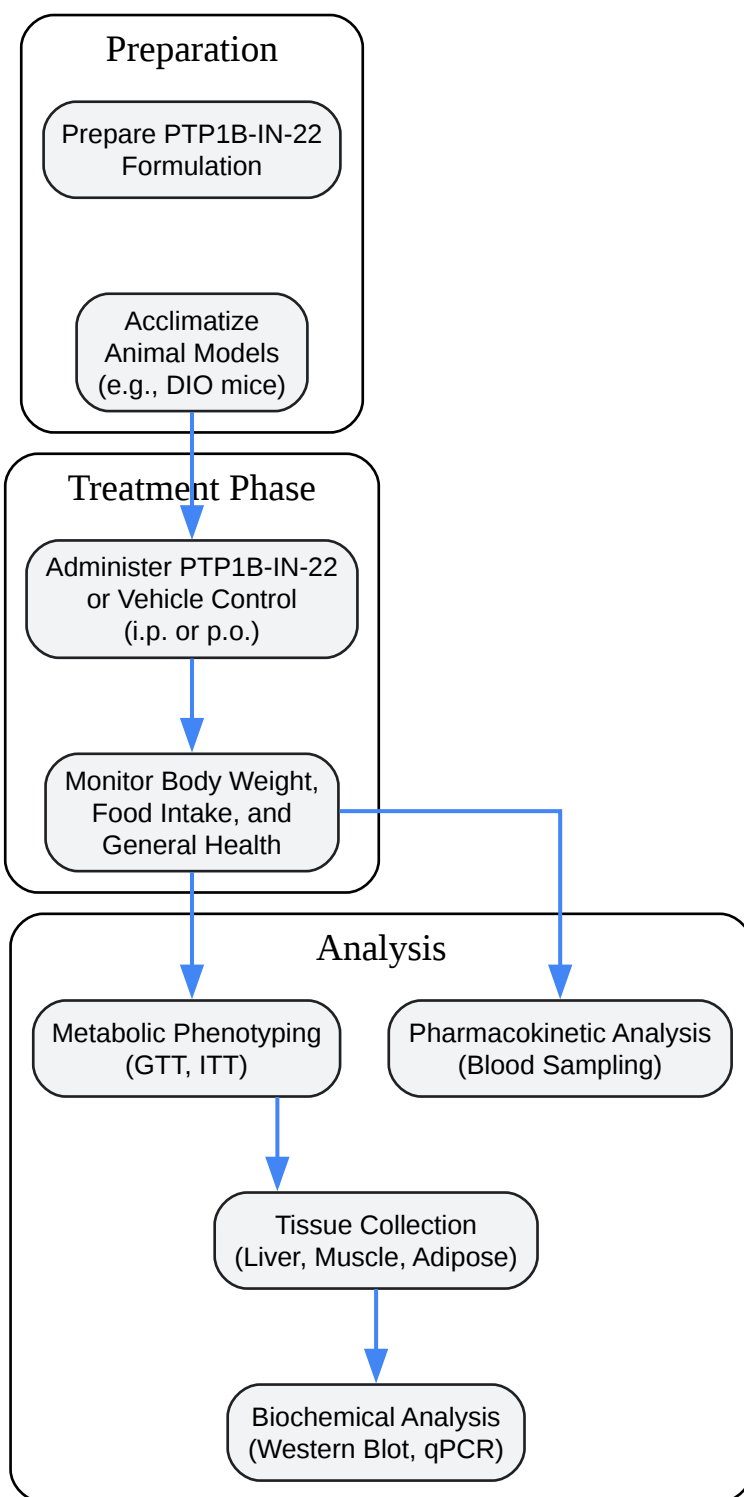
Table 2: Pharmacokinetic Profile of **PTP1B-IN-22** in Mice

Parameter	Route of Administration	Dosage (mg/kg)	Cmax (ng/mL)	Tmax (h)	Half-life (t _{1/2}) (h)	AUC (0-t) (ng·h/mL)	Bioavailability (%)
PTP1B-IN-22	Intravenous (i.v.)	(Dose)	100				
PTP1B-IN-22	Intraperitoneal (i.p.)	(Dose)					
PTP1B-IN-22	Oral (p.o.)	(Dose)					

Cmax = Maximum plasma concentration; Tmax = Time to reach Cmax; AUC = Area under the plasma concentration-time curve

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathways regulated by PTP1B and a general workflow for in vivo experiments with **PTP1B-IN-22**.



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